

# Personal protective equipment for handling Methyl phenylacetate

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Compound of Interest		
Compound Name:	Methyl phenylacetate	
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# **Essential Safety and Handling Guide for Methyl Phenylacetate**

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **methyl phenylacetate** (CAS No. 101-41-7). Adherence to these protocols is vital for ensuring laboratory safety and minimizing potential risks associated with this compound. **Methyl phenylacetate** is a colorless liquid with a strong, honey-like odor, commonly used in the flavor and perfume industries.[1][2][3] While it is not classified as a hazardous substance under GHS, proper handling is essential to ensure a safe laboratory environment.[4][5]

#### **Key Physical and Toxicological Data**

The following table summarizes the key quantitative data for **methyl phenylacetate** for easy reference and comparison.



Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[1][5]
Molecular Weight	150.17 g/mol	[1][5]
Appearance	Clear, colorless liquid	[1]
Odor	Strong, honey-like	[1][2]
Boiling Point	215-220 °C (419-428 °F)	[1][4][6]
Flash Point	99 °C (210.2 °F)	[1][6]
Density	1.066 g/cm³ at 20 °C (68 °F)	[2][4]
Solubility	Slightly soluble in water; soluble in alcohol and most organic oils.	[1][7]
LD50 Oral (Rat)	2550 mg/kg	[1][5][6][8]
LD50 Dermal (Rabbit)	2400 mg/kg	[8]
Vapor Pressure	0.129 - 0.16 mmHg @ 25 °C	[7][9]

## **Personal Protective Equipment (PPE)**

The use of appropriate personal protective equipment is mandatory to prevent personal exposure. The required PPE for handling **methyl phenylacetate** is outlined below.

- Eye and Face Protection:
  - Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[5][8]
  - Chemical goggles should be used if there is a risk of splashing.[8]
- Skin Protection:
  - Hand Protection: Wear general protective gloves, such as nitrile or lightweight rubber gloves.[8][10] Gloves should be inspected before use.[5][7] For prolonged or frequently



repeated contact, gloves with a higher protection class (breakthrough time > 240 minutes) are recommended.[8] Use proper glove removal technique to avoid skin contact.[5][7]

- Body Protection: Wear standard laboratory clothing or overalls.[8] For larger quantities, impervious clothing should be used.[5] No special equipment is typically needed when handling small quantities.[8]
- Respiratory Protection:
  - Under normal operating conditions with adequate general exhaust ventilation, respiratory protection is not usually required.[4][8][10]
  - If there is a risk of inhaling vapors, mists, or aerosols, or if ventilation is inadequate, use a
    NIOSH-approved respirator with a Type A-P filter.[5][8][10][11]

### **Operational Plan: Safe Handling Protocol**

Follow this step-by-step guidance for the safe handling of **methyl phenylacetate** in the laboratory.

- Preparation and Engineering Controls:
  - Work in a well-ventilated area, such as a chemical fume hood.[1][5][7][11]
  - Ensure that an eyewash station and a safety shower are readily accessible.[11][12]
  - Identify and eliminate all potential ignition sources, as the material is combustible.[5][8][13]
    Keep away from heat, sparks, and open flames.[5][8]
- Handling the Chemical:
  - Avoid all personal contact with the substance, including inhalation of vapors.[5][8]
  - Keep the container tightly closed when not in use.[1][8]
  - Do not eat, drink, or smoke in the designated handling area.[1][13]
- Storage:







- Store in a cool, dry, and well-ventilated area.[1][5][8]
- Keep containers securely sealed in their original packaging.[8]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
  [2][5][8]
- Protect containers from physical damage and check regularly for leaks.[8]
- · Hygiene:
  - Wash hands thoroughly with soap and water after handling the chemical and before breaks.[1][5]
  - Change out of any contaminated clothing immediately.[4][14]

#### **Emergency Protocol: Chemical Spill Response**

In the event of a spill, a swift and safe response is critical. The following workflow outlines the necessary steps.



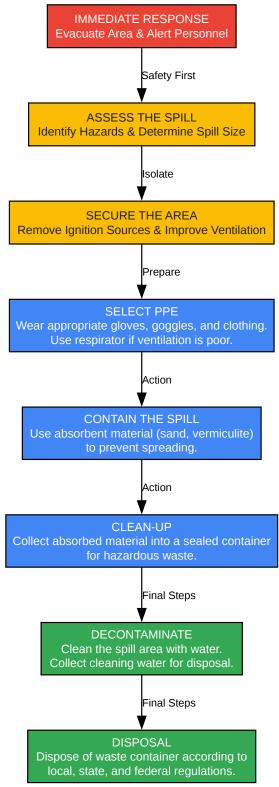


Diagram: Methyl Phenylacetate Spill Response Workflow

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Caption: Workflow for handling a methyl phenylacetate spill.



#### **Waste Disposal Plan**

Proper disposal of **methyl phenylacetate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Regulatory Compliance: All waste materials must be disposed of in accordance with local, state, and federal regulations.[4][8] Users must refer to the laws operating in their specific area.[8]
- Product Disposal:
  - If the product is unused or uncontaminated, recycling may be an option.[8] Consult the manufacturer or a licensed professional waste disposal service.[8]
  - Do not mix with other waste.[4]
- Container Disposal:
  - Leave the chemical in its original container.[4]
  - Uncleaned containers should be handled and disposed of as if they still contain the product.[4]
- Spill Residue Disposal:
  - Contaminated absorbent materials and soil must be placed in a suitable, sealed container for disposal.[1][5]
  - Do not allow wash water from cleaning or fire-fighting to enter drains or surface water.[4]
    [8] Collect all contaminated water for appropriate treatment and disposal.[8]

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